

# Safe Disposal of 1-Chloro-3-fluorobenzene: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Chloro-3-fluorobenzene

Cat. No.: B165101

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The proper management and disposal of **1-Chloro-3-fluorobenzene** are critical for ensuring laboratory safety and environmental protection. As a flammable and hazardous chemical, it necessitates strict adherence to established protocols. This guide provides detailed, step-by-step procedures for its handling and disposal, designed for researchers, scientists, and drug development professionals. Following these guidelines will help mitigate risks and ensure compliance with regulatory standards.

## Essential Safety and Chemical Data

Before handling **1-Chloro-3-fluorobenzene**, it is crucial to be aware of its physical properties and associated hazards. This substance must be treated as a regulated hazardous waste from the moment it is generated.<sup>[1][2]</sup>

Property	Data	Reference
CAS Number	625-98-9	[3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF	[5][6]
Molecular Weight	130.55 g/mol	[5][6]
Appearance	Colorless to light yellow clear liquid	[6]
Boiling Point	126–128 °C	[3]
Flash Point	18 °C	[3]
Density	1.219 g/cm <sup>3</sup> (at 20 °C)	[3]
GHS Hazard Statements	H225: Highly flammable liquid and vapour.H332: Harmful if inhaled.H315: Causes skin irritation.H319: Causes serious eye irritation.	[3][5]

## Standard Operating Procedure for Disposal

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **1-Chloro-3-fluorobenzene** waste.

## Immediate Safety Precautions & Personal Protective Equipment (PPE)

Always handle **1-Chloro-3-fluorobenzene** inside a chemical fume hood. Ensure that a safety shower and eyewash station are readily accessible.[7]

- Eye and Face Protection: Wear chemical splash goggles and/or a face shield that complies with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear protective gloves (double nitrile or Viton are recommended) and a fully-buttoned lab coat.[3][8] Immediately remove and launder any contaminated clothing before reuse.[7]

- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood.<sup>[4][7]</sup> Avoid breathing vapors, mist, or gas.<sup>[3][4]</sup>

## Waste Characterization and Segregation

Proper segregation is the first step in the disposal process.

- Identify as Halogenated Waste: **1-Chloro-3-fluorobenzene** is a halogenated organic compound.<sup>[9][10]</sup> It must be collected in a waste stream designated for halogenated solvents.<sup>[9][11]</sup>
- Maintain Segregation: Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.<sup>[10]</sup>
- Check for Incompatibilities: Store this waste separately from incompatible materials such as strong oxidizing agents, acids, and bases to prevent hazardous reactions.<sup>[8][12][13]</sup>

## Container Selection and Labeling

The choice of container and proper labeling are mandated by regulations.

- Select an Appropriate Container: Collect waste in a container specifically designated for hazardous chemical waste. Polyethylene carboys are often used for liquid halogenated waste.<sup>[8][11]</sup> Ensure the container is in good condition, free from leaks or cracks, and has a tightly sealing cap.<sup>[8][14]</sup>
- Label Immediately: Affix a "Hazardous Waste" tag or label to the container before adding any waste.<sup>[10][13]</sup>
- Complete the Label: Clearly write the full chemical name ("**1-Chloro-3-fluorobenzene**") and list all other components and their approximate concentrations.<sup>[9]</sup> Keep the label visible and legible.<sup>[10]</sup>

## Waste Accumulation and Storage

Waste must be stored safely in a designated laboratory area pending pickup.

- Use a Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which must be at or near the point of generation.[\[1\]](#)[\[2\]](#)[\[12\]](#)
- Keep Container Closed: The waste container must remain closed at all times, except when you are actively adding waste.[\[2\]](#)[\[10\]](#)[\[14\]](#)
- Provide Secondary Containment: Place the container in a larger, chemically resistant tub or tray to contain any potential leaks or spills.[\[14\]](#)[\[15\]](#)
- Adhere to Storage Limits: Do not exceed the maximum allowable volume for an SAA (typically 55 gallons).[\[1\]](#)[\[15\]](#) Be aware of accumulation time limits, which can range from 9 to 12 months.[\[2\]](#)[\[14\]](#)

## Arranging for Final Disposal

Laboratory personnel should not transport hazardous waste.

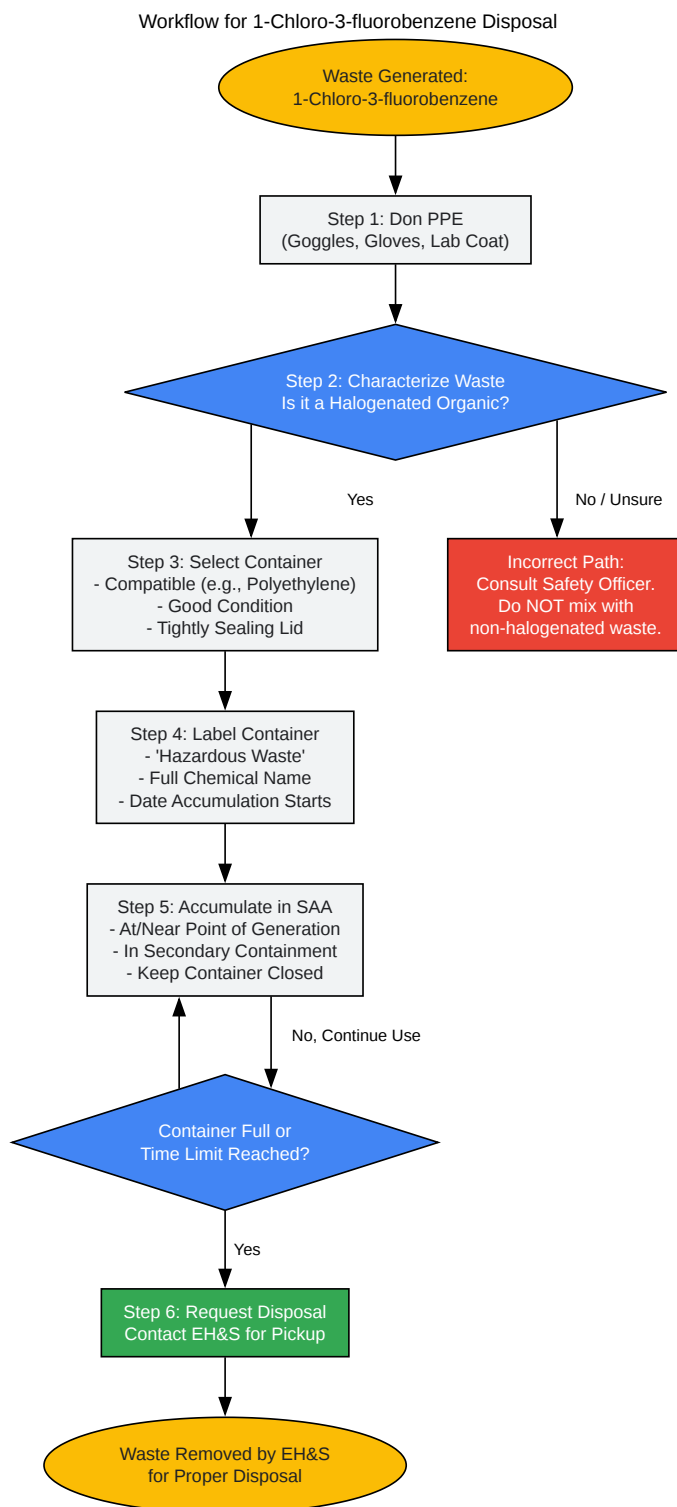
- Request a Pickup: Once the container is full or approaches its accumulation time limit, submit a chemical waste collection request to your institution's Environmental Health & Safety (EH&S) department.[\[1\]](#)[\[15\]](#)
- Final Disposal Method: **1-Chloro-3-fluorobenzene** waste is typically sent to a licensed hazardous waste disposal facility for high-temperature incineration.[\[9\]](#) Never attempt to dispose of this chemical by evaporation or by pouring it down the drain.[\[7\]](#)[\[8\]](#)[\[15\]](#)

## Emergency Procedures: Spills and Exposure

Accidents require immediate and correct responses to minimize harm.

- Spill Response:
  - Small Spills: If the spill is small and can be cleaned up in under 15 minutes by trained personnel, ensure the area is well-ventilated and remove all ignition sources.[\[4\]](#)[\[14\]](#) Use non-sparking tools.[\[7\]](#) Absorb the spill with an inert material like sand, diatomaceous earth, or vermiculite.[\[3\]](#)[\[4\]](#)
  - Cleanup: Collect the absorbent material and any contaminated debris, place it in a sealable, properly labeled container, and manage it as hazardous waste.[\[4\]](#)[\[10\]](#)[\[15\]](#)

- Large Spills: For large spills, evacuate the area immediately. Isolate the spill, prevent entry, and contact your institution's emergency response or EH&S department for cleanup assistance.[\[14\]](#)[\[15\]](#)
- First Aid Measures:
  - Inhalation: If inhaled, move the person to fresh air. If they feel unwell, call a poison center or doctor.[\[7\]](#)
  - Skin Contact: Immediately take off all contaminated clothing.[\[3\]](#) Rinse the affected skin with plenty of water for at least 15 minutes.[\[7\]](#)[\[14\]](#) Seek medical attention if irritation occurs or persists.[\[7\]](#)
  - Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[7\]](#) Continue rinsing and seek immediate medical attention.[\[7\]](#)



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Caption: Disposal decision workflow for **1-Chloro-3-fluorobenzene**.

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